

# Essential Safety and Operational Guide for Handling 2,6-Bis(bromomethyl)pyridine

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## Compound of Interest

Compound Name: 2,6-Bis(bromomethyl)pyridine

Cat. No.: B1268884

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For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for **2,6-Bis(bromomethyl)pyridine**, including detailed personal protective equipment (PPE) protocols, operational procedures, and disposal plans to ensure laboratory safety and build trust in chemical handling practices.

## Chemical and Physical Properties

A summary of the key quantitative data for **2,6-Bis(bromomethyl)pyridine** is presented below for easy reference.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>7</sub> Br <sub>2</sub> N <sup>[1]</sup>
Molecular Weight	264.94 g/mol <sup>[1]</sup>
Appearance	White to Almost white powder to crystalline solid <sup>[2][3]</sup>
Melting Point	85-89 °C <sup>[3][4]</sup>
Storage Temperature	2-8°C under inert gas (Nitrogen or Argon) <sup>[5]</sup>

## Hazard Identification and Classification

**2,6-Bis(bromomethyl)pyridine** is classified with the following hazards:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[1][6][7]
- Skin Irritation (Category 2): Causes skin irritation.[1][6][7]
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[1][6][7]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[1][6][7]

The signal word for this chemical is Warning.[4][6][7]

## Personal Protective Equipment (PPE)

A thorough risk assessment mandates the use of the following PPE when handling **2,6-Bis(bromomethyl)pyridine**:

PPE Category	Specification
Eye and Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles.[8]
Hand Protection	Chemical-resistant, impervious gloves. Always inspect gloves before use and dispose of contaminated gloves after use in accordance with good laboratory practices.[8][9]
Skin and Body Protection	A lab coat, long-sleeved clothing, and appropriate footwear should be worn. For more extensive handling, a complete suit protecting against chemicals may be necessary.[8]
Respiratory Protection	For operations that may generate dust, a NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) should be used.[4][6][8] For higher-level protection, a full-face respirator with appropriate cartridges may be required.[10]

# Experimental Protocols: Safe Handling and Disposal

Adherence to the following step-by-step procedures is crucial for minimizing risk.

## 1. Preparation and Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[9][11]
- Ensure that an eyewash station and safety shower are readily accessible.[12]
- Avoid the formation of dust and aerosols.[9]
- Do not eat, drink, or smoke when using this product.[7]
- Wash hands thoroughly after handling.[7][9]

## 2. Accidental Release Measures:

### • Minor Spills:

- Evacuate personnel from the immediate area.
- Wear appropriate PPE as detailed above.
- Avoid generating dust.[9]
- Carefully sweep up the spilled solid and place it into a suitable, closed, and labeled container for disposal.[9]
- Clean the spill area thoroughly.

### • Major Spills:

- Evacuate the area and prevent entry.
- Alert the appropriate emergency response team.
- Only trained personnel with appropriate PPE should handle the cleanup.

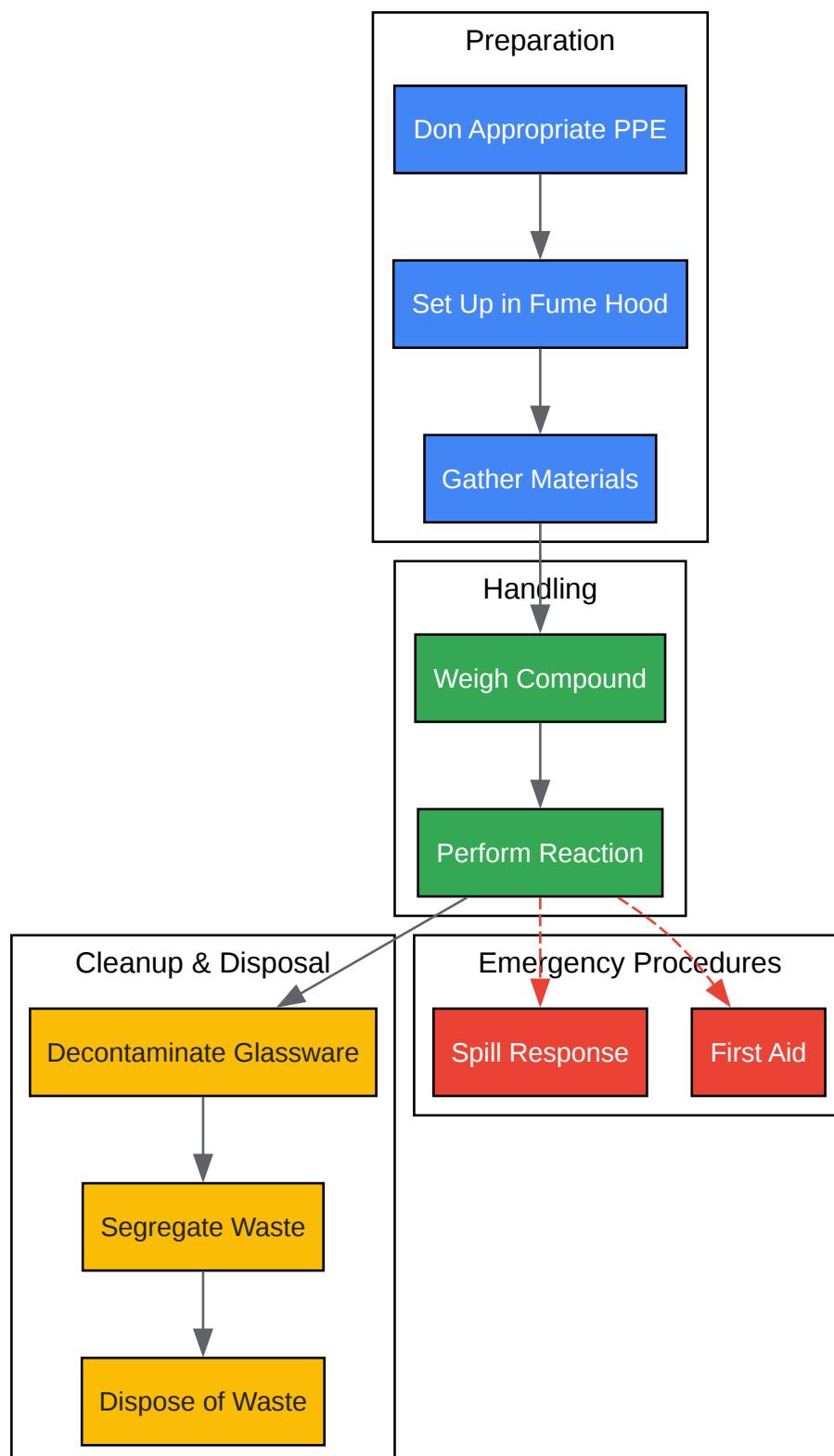
### 3. First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[7][10][13]
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing and seek medical attention if irritation occurs.[2][7][10][13]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[7]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Call a poison center or doctor immediately if you feel unwell.[7][13]

### 4. Disposal Plan:

- Dispose of **2,6-Bis(bromomethyl)pyridine** and any contaminated materials through a licensed professional waste disposal company.[9]
- Do not allow the product to enter drains.[9]
- Contaminated packaging should be disposed of as unused product.[9]
- Always follow local, regional, and national regulations for hazardous waste disposal.[11]

## Workflow for Safe Handling of 2,6-Bis(bromomethyl)pyridine

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Caption: Workflow for the safe handling of **2,6-Bis(bromomethyl)pyridine**.

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